

Preparing Stock Solutions of EWP 815: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EWP 815

Cat. No.: B1206554

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the preparation of stock solutions of **EWP 815**, a disulfiram analogue that acts as a potent inhibitor of inositol polyphosphate 5-phosphatases (specifically Ins(1,4)P₂ phosphatase and Ins(1,4,5)P₃ 5-phosphatase) and dopamine β -hydroxylase.^{[1][2][3]} Proper preparation and storage of **EWP 815** stock solutions are critical for ensuring experimental reproducibility and accuracy. This guide outlines the necessary materials, step-by-step procedures, and stability information to aid researchers in their studies involving this compound.

Introduction to EWP 815

EWP 815 is a valuable research tool for investigating signaling pathways involving inositol phosphates and catecholamines. Its inhibitory action on Ins(1,4,5)P₃ 5-phosphatase can lead to an accumulation of inositol trisphosphate (InsP₃), a key second messenger in the Phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which is crucial for cell growth, proliferation, and survival. Additionally, by inhibiting dopamine β -hydroxylase, **EWP 815** can modulate the levels of the neurotransmitters dopamine and norepinephrine, making it relevant for studies in neurobiology and related fields.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **EWP 815** is essential for accurate stock solution preparation.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₂₂ N ₄ S ₄	[1]
Molecular Weight	350.59 g/mol	[1][2]
CAS Number	20231-01-0	[1][2][3]
Appearance	Solid	
Storage (as powder)	2 years at -20°C	[1][2]

Recommended Solvents and Solubility

Based on data for its analogue, disulfiram, and general practices for similar compounds, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing **EWP 815** stock solutions.

Solvent	Recommended Concentration	Notes	Reference
DMSO	≥ 5.93 mg/mL (as a starting point)	Disulfiram, an analogue, is soluble in DMSO at concentrations ranging from at least 5.93 mg/mL to 12 mg/mL.[4][5] A similar solubility is anticipated for EWP 815.	[4][5]

Experimental Protocols

Materials

- **EWP 815** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol for Preparing a 10 mM EWP 815 Stock Solution in DMSO

This protocol provides a method for preparing a 10 mM stock solution, a commonly used concentration in cell-based assays.

- **Equilibration:** Allow the vial of **EWP 815** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh out a desired amount of **EWP 815** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.506 mg of **EWP 815** (Molecular Weight = 350.59 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **EWP 815** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **EWP 815** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials to avoid repeated freeze-thaw cycles.

Storage and Stability of Stock Solutions

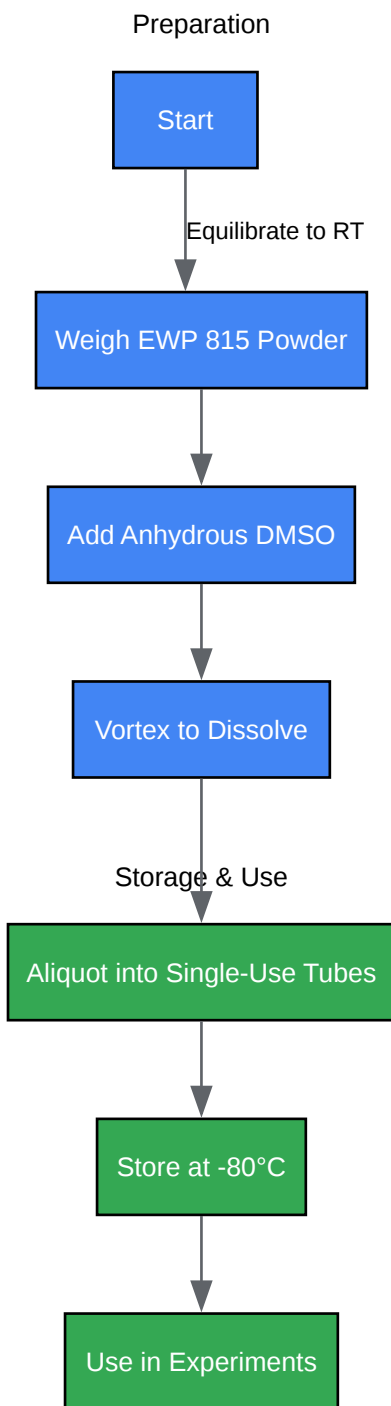
Proper storage is crucial to maintain the activity of the **EWP 815** stock solution.

Storage Condition	Stability	Reference
4°C in DMSO	2 weeks	[1]
-80°C in DMSO	6 months	[1]

Signaling Pathways and Experimental Workflow Diagrams

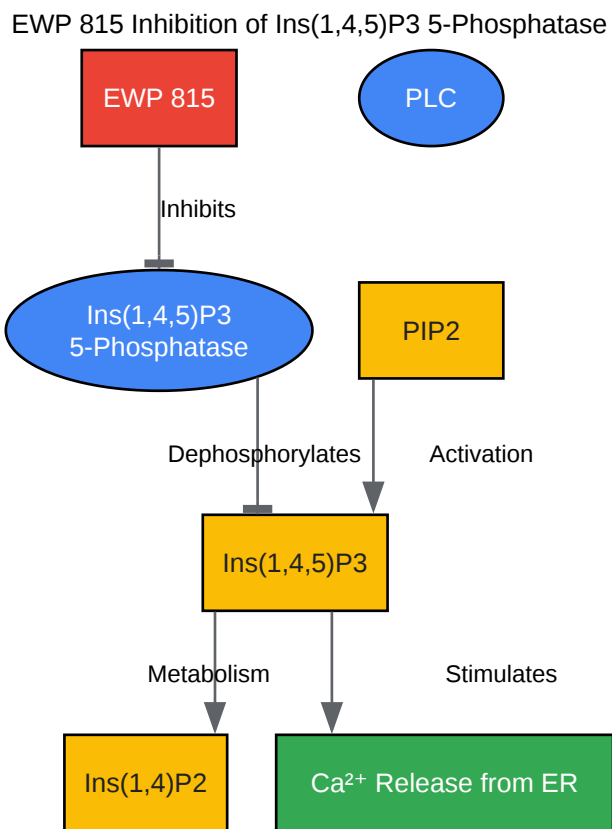
EWP 815 Experimental Workflow

Experimental Workflow for EWP 815 Stock Solution Preparation

[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **EWP 815** stock solutions.

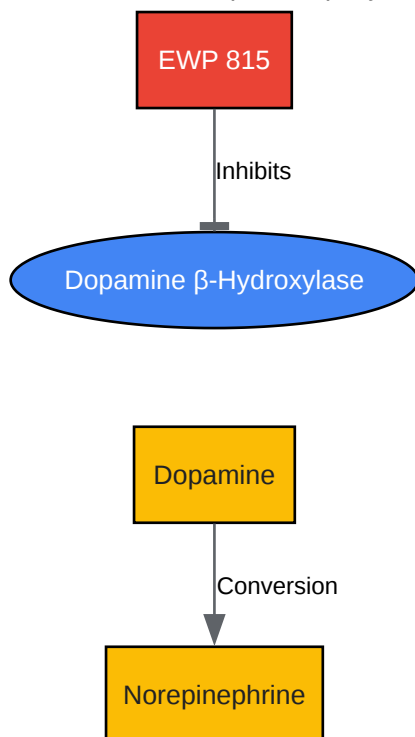
Inhibition of the Inositol Phosphate Signaling Pathway by EWP 815



[Click to download full resolution via product page](#)

Caption: **EWP 815** inhibits Ins(1,4,5)P3 5-phosphatase, leading to increased InsP3.

Inhibition of the Dopamine to Norepinephrine Conversion by EWP 815

EWP 815 Inhibition of Dopamine β -Hydroxylase

[Click to download full resolution via product page](#)

Caption: **EWP 815** blocks the conversion of dopamine to norepinephrine.

Safety Precautions

As with any chemical reagent, appropriate safety precautions should be taken when handling **EWP 815**. It is recommended to consult the Safety Data Sheet (SDS) provided by the supplier. General laboratory safety practices should be followed, including wearing personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling of the powder and concentrated stock solutions should be performed in a well-ventilated area or a chemical fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EWP 815 Datasheet DC Chemicals [dcchemicals.com]
- 2. EWP 815|20231-01-0|COA [dcchemicals.com]
- 3. tebubio.com [tebubio.com]
- 4. apexbt.com [apexbt.com]
- 5. Disulfiram | Ca²⁺-ATPase | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Preparing Stock Solutions of EWP 815: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206554#preparing-ewp-815-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com